

Application of CP-316819 in Studying Brain Energy Metabolism: Application Notes and Protocols

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Compound of Interest

Compound Name: CP-316819

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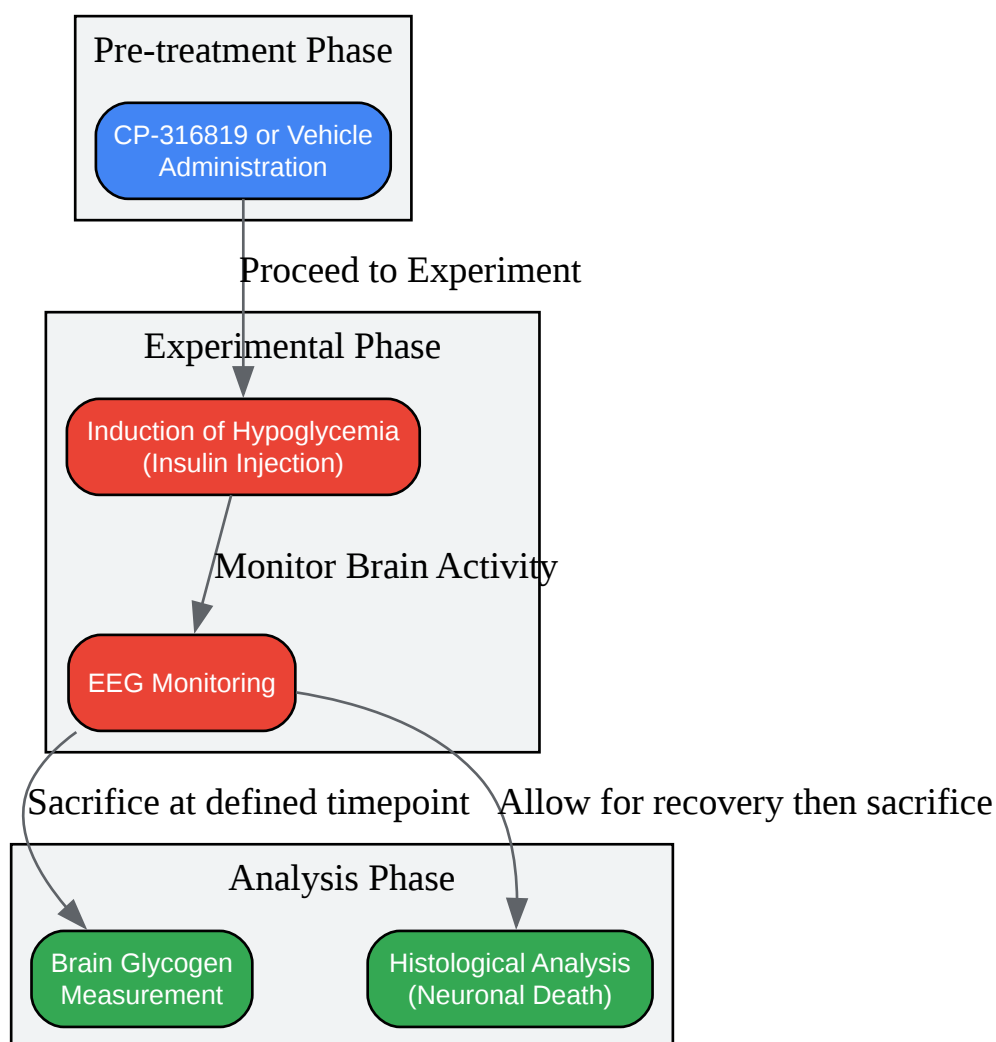
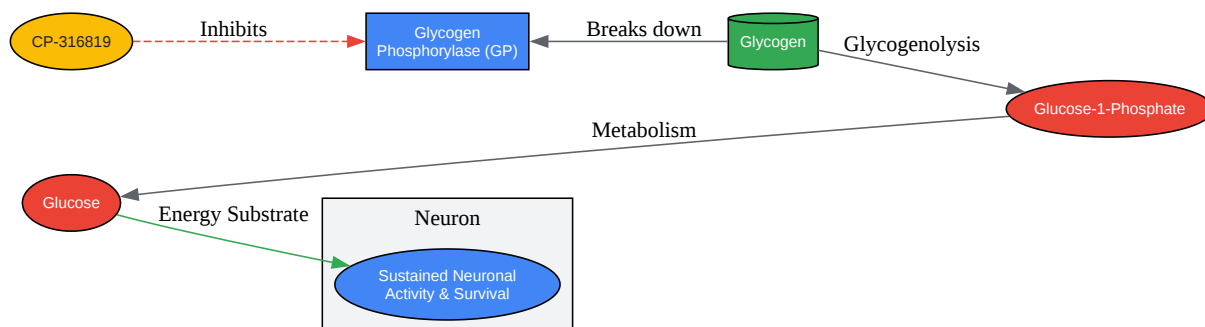
Introduction

CP-316819, a potent and selective inhibitor of glycogen phosphorylase (GP), has emerged as a critical pharmacological tool for investigating the role of brain glycogen in energy metabolism and neuroprotection. Brain glycogen, primarily stored in astrocytes, serves as an energy reservoir that can be mobilized during periods of high energy demand or metabolic stress, such as hypoglycemia and ischemia. By inhibiting the breakdown of glycogen, **CP-316819** allows for the experimental manipulation of brain glycogen levels, providing valuable insights into its physiological and pathological significance. These application notes provide a comprehensive overview of the use of **CP-316819** in neuroscience research, including detailed experimental protocols and a summary of key quantitative findings.

Mechanism of Action

CP-316819 exerts its effect by inhibiting glycogen phosphorylase, the rate-limiting enzyme in glycogenolysis.[1] This inhibition leads to an accumulation of glycogen within astrocytes under normoglycemic conditions. A noteworthy characteristic of **CP-316819** is that its inhibitory effect is attenuated at low glucose concentrations, permitting the utilization of the stored glycogen when glucose availability is limited.[2] This unique property makes it an invaluable tool for studying the neuroprotective effects of elevated brain glycogen stores during metabolic crises.

Signaling Pathway of CP-316819 in Astrocytes



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References

- 1. Prevention of acute/severe hypoglycemia-induced neuron death by lactate administration - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Astrocyte glycogen sustains neuronal activity during hypoglycemia: studies with the glycogen phosphorylase inhibitor CP-316,819 ([R-R*,S*]-5-chloro-N-[2-hydroxy-3-(methoxymethylamino)-3-oxo-1-(phenylmethyl)propyl]-1H-indole-2-carboxamide) - PubMed [pubmed.ncbi.nlm.nih.gov]
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